

5-TAMRA-SE: A Technical Guide to Solubility and Application in Bioconjugation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-TAMRA-SE

Cat. No.: B1664668

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility of 5-Carboxytetramethylrhodamine, succinimidyl ester (**5-TAMRA-SE**) in commonly used organic solvents, Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF). It also details experimental protocols for its dissolution and use in labeling primary amine-containing biomolecules, a critical process in various research and drug development applications.

Core Properties of 5-TAMRA-SE

5-TAMRA-SE is an amine-reactive fluorescent dye widely utilized for the covalent labeling of proteins, peptides, and modified oligonucleotides.[1][2][3] Its succinimidyl ester moiety readily reacts with primary aliphatic amines to form a stable amide bond.[3][4] The resulting conjugates exhibit bright, photostable, and pH-insensitive orange-red fluorescence, making them suitable for a variety of applications including fluorescence microscopy, flow cytometry, and fluorescence resonance energy transfer (FRET) assays.[5][6][7]

Solubility Data

The solubility of **5-TAMRA-SE** can vary slightly between suppliers. The following tables summarize the quantitative solubility data for **5-TAMRA-SE** in DMSO and DMF as reported by various sources. It is important to note that factors such as the purity of the compound and the anhydrous nature of the solvent can influence solubility.[5]

Table 1: Solubility of **5-TAMRA-SE** in DMSO

Solubility	Concentration (mM)	Source	Notes
50 mM	50	R&D Systems[8]	
5 mg/mL	9.48	MedChemExpress[5] [9]	Requires sonication and warming. Hygroscopic DMSO can impact solubility.
1.4 mg/mL	-	Cayman Chemical[6]	
Soluble	-	AdipoGen Life Sciences, Abcam[10] [11]	Qualitative description.
Soluble	-	ABP Biosciences[1]	Qualitative description.
Soluble	-	Biotium[12]	Qualitative description.
Soluble	-	Interchim[13]	Qualitative description.

Table 2: Solubility of **5-TAMRA-SE** in DMF

Solubility	Concentration (mM)	Source	Notes
100 mM	100	R&D Systems[8]	
10 mg/mL	18.96	MedChemExpress[5] [9]	Requires sonication.
2 mg/mL	-	Cayman Chemical[6]	
Soluble	-	AdipoGen Life Sciences, Sigma-Aldrich[10][14]	Qualitative description.
Soluble	-	ABP Biosciences[1]	Qualitative description.
Soluble	-	Biotium[12]	Qualitative description.
Soluble	-	Interchim[13]	Qualitative description.

Experimental Protocols

Preparation of 5-TAMRA-SE Stock Solution

A concentrated stock solution of **5-TAMRA-SE** is typically prepared in anhydrous DMSO or DMF. This stock solution can then be diluted into the appropriate reaction buffer for labeling.

Materials:

- **5-TAMRA-SE**
- Anhydrous DMSO or DMF
- Vortex mixer
- Microcentrifuge

Procedure:

- Bring the vial of **5-TAMRA-SE** to room temperature before opening to prevent moisture condensation.
- Add the required volume of anhydrous DMSO or DMF to the vial to achieve the desired concentration (e.g., 10 mg/mL or 10 mM).[3][5][9]
- Vortex the vial thoroughly to ensure the dye is completely dissolved.[15] Gentle warming and sonication may be necessary to aid dissolution, particularly for higher concentrations.[5][9]
- Briefly centrifuge the vial to collect the solution at the bottom.[15]
- The freshly prepared stock solution should be used immediately for the best results.[3] Unused stock solution can be stored at -20°C, protected from light and moisture, for up to three months if prepared in anhydrous solvent.[15]

General Protein Labeling Protocol

This protocol outlines a general procedure for labeling proteins with **5-TAMRA-SE**. The optimal dye-to-protein molar ratio may need to be determined empirically and typically ranges from 2:1 to 20:1.[4]

Materials:

- Protein solution (1-10 mg/mL in an amine-free buffer)
- **5-TAMRA-SE** stock solution (e.g., 10 mM in anhydrous DMF or DMSO)
- Reaction buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5)[3][9]
- Purification column (e.g., Sephadex G-25) or dialysis equipment[3]

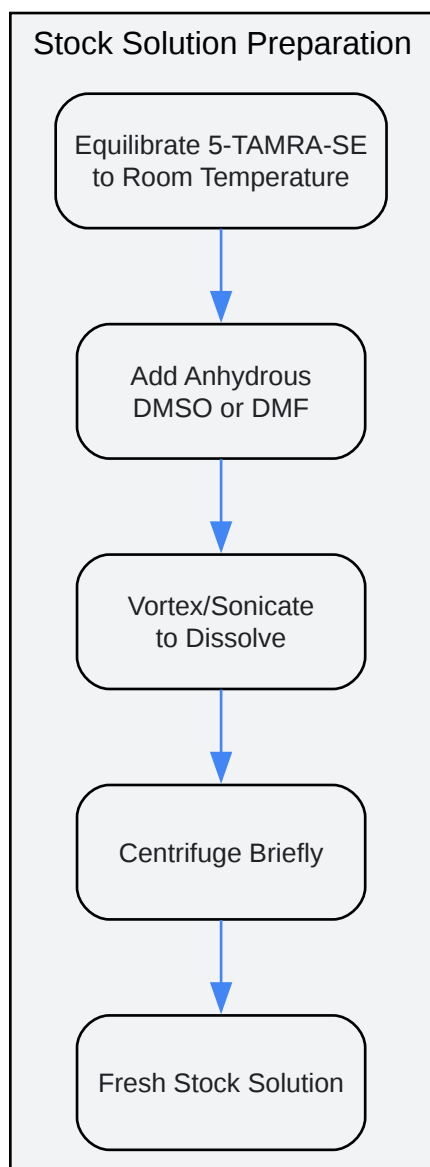
Procedure:

- Prepare the Protein Solution: Ensure the protein is in a buffer that does not contain primary amines (e.g., Tris or glycine), as these will compete with the protein for reaction with the dye. [9] The recommended protein concentration is 2-10 mg/mL.[5][9] Adjust the pH of the protein solution to 8.3-8.5 using the reaction buffer.[3][5]

- Labeling Reaction: While gently vortexing, add the **5-TAMRA-SE** stock solution dropwise to the protein solution. A common starting point is a 10-fold molar excess of the dye.[\[5\]](#)
- Incubation: Incubate the reaction mixture for 1 hour at room temperature, protected from light.[\[3\]](#)
- Purification: Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) or by dialysis.[\[3\]](#)[\[5\]](#)

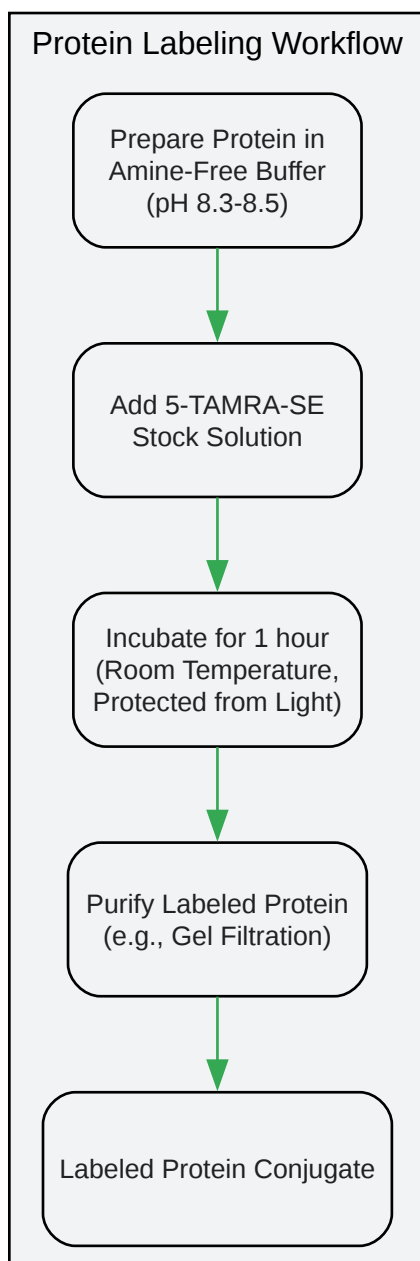
Visualizing the Workflow

The following diagrams illustrate the key steps in preparing a **5-TAMRA-SE** stock solution and the general workflow for protein labeling.



[Click to download full resolution via product page](#)

Caption: Preparation of **5-TAMRA-SE** Stock Solution.



[Click to download full resolution via product page](#)

Caption: General Protein Labeling Workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. abpbio.com [abpbio.com]
- 2. empbiotech.com [empbiotech.com]
- 3. youdobio.com [youdobio.com]
- 4. eurogentec.com [eurogentec.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. caymanchem.com [caymanchem.com]
- 7. TAMRA dye for labeling in life science research [baseclick.eu]
- 8. rndsystems.com [rndsystems.com]
- 9. file.medchemexpress.com [file.medchemexpress.com]
- 10. adipogen.com [adipogen.com]
- 11. 5-TAMRA N-succinimidyl ester (5-Carboxy-tetramethylrhodamine N-succinimidyl ester) [abcam.com]
- 12. biotium.com [biotium.com]
- 13. interchim.fr [interchim.fr]
- 14. 5-カルボキシ-テトラメチルローダミン N-スクシンイミジルエステル BioReagent, suitable for fluorescence | Sigma-Aldrich [sigmaaldrich.com]
- 15. biotium.com [biotium.com]
- To cite this document: BenchChem. [5-TAMRA-SE: A Technical Guide to Solubility and Application in Bioconjugation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664668#5-tamra-se-solubility-in-dmso-and-dmf]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com